

Introduction: Revolutionizing Drug Discovery with Targeted Protein Degradation

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Compound of Interest

Compound Name: Pomalidomide-PEG3-CO₂H

Cat. No.: B2641921

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The paradigm of therapeutic intervention is shifting from mere inhibition of protein function to the complete removal of disease-causing proteins. This transformative approach, known as targeted protein degradation (TPD), utilizes the cell's own quality control machinery—the ubiquitin-proteasome system (UPS)—to selectively eliminate proteins of interest (POIs). At the heart of this technology are proteolysis-targeting chimeras (PROTACs), heterobifunctional molecules designed to bring a target protein and an E3 ubiquitin ligase into close proximity. This induced proximity facilitates the ubiquitination of the POI, marking it for destruction by the proteasome.

Pomalidomide-PEG3-CO₂H is a crucial building block in the synthesis of PROTACs. It comprises two key components: the pomalidomide moiety, which serves as a potent ligand for the Cereblon (CRBN) E3 ubiquitin ligase, and a three-unit polyethylene glycol (PEG3) linker terminating in a carboxylic acid (CO₂H) group. The pomalidomide component recruits the CRBN E3 ligase complex, while

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